

The Synthesis and Application of (R)-N-Boc-2-aminocyclohexanone: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (R)-N-Boc-2-aminocyclohexanone

Cat. No.: B142853

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(R)-N-Boc-2-aminocyclohexanone, with the IUPAC name tert-butyl N-[(1R)-2-oxocyclohexyl]carbamate, is a valuable chiral building block in organic synthesis, particularly in the development of pharmaceutical compounds. Its rigid cyclohexanone core, combined with the stereodefined amine functionality protected by the tert-butoxycarbonyl (Boc) group, makes it a crucial intermediate for constructing complex molecules with specific stereochemistry. This guide provides an in-depth overview of its synthesis, key reactions, and applications, tailored for researchers and professionals in drug discovery and development.

Physicochemical Properties

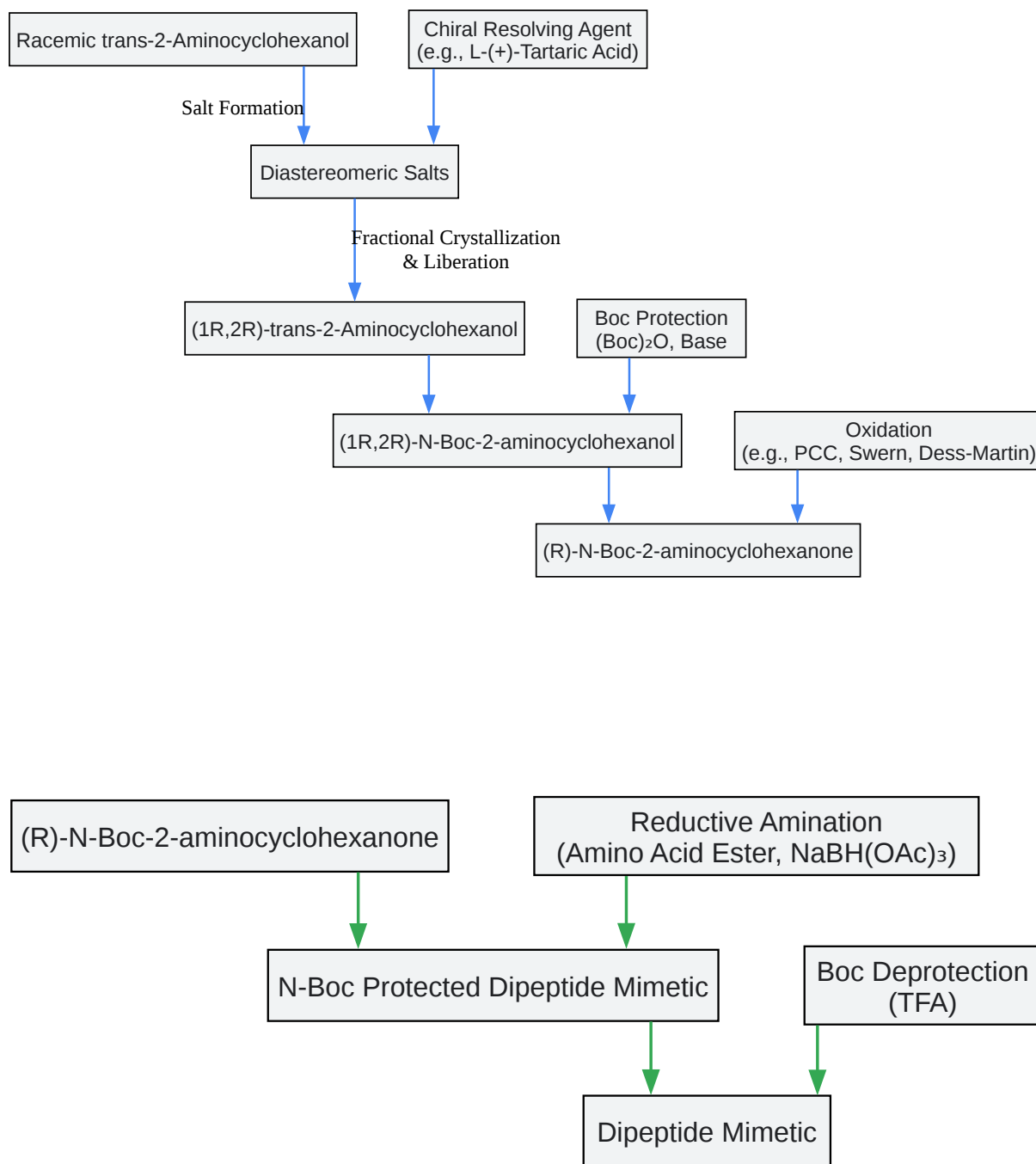
Basic physicochemical properties of **(R)-N-Boc-2-aminocyclohexanone** are summarized in the table below.

Property	Value
CAS Number	149524-64-1[1][2]
Molecular Formula	C ₁₁ H ₁₉ NO ₃ [1]
Molecular Weight	213.27 g/mol [1]
Appearance	Typically a solid
Storage	Recommended storage at room temperature[1]

Synthesis of (R)-N-Boc-2-aminocyclohexanone

The most common and effective route to enantiomerically pure **(R)-N-Boc-2-aminocyclohexanone** involves a multi-step process commencing with the resolution of a racemic precursor, followed by protection and oxidation. This pathway ensures high stereochemical integrity of the final product.

The overall synthetic workflow can be visualized as follows:



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References

- 1. chemscene.com [chemscene.com]
- 2. (R)-2-N-BOC-AMINOCYCLOHEXANONE | 149524-64-1 [chemicalbook.com]
- To cite this document: BenchChem. [The Synthesis and Application of (R)-N-Boc-2-aminocyclohexanone: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142853#key-literature-and-reviews-on-r-n-boc-2-aminocyclohexanone]

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